

# 2,6-Dimethylquinoline safety data sheet

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## Compound Focus: 2,6-Dimethylquinoline

CAS No.: 877-43-0

Cat. No.: S578971

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## Chemical Identity & Key Properties

The table below summarizes the fundamental identifying information and a key physical property for **2,6-Dimethylquinoline**.

Property	Description
Chemical Name	2,6-Dimethylquinoline [1]
CAS Registry Number	877-43-0 [1] [2]
Molecular Formula	C <sub>11</sub> H <sub>11</sub> N [1] [2]
Molecular Weight	157.21 g/mol [1]
Vapor Pressure	$\log_{10}(P) = A - (B / (T + C))$ where A=4.03965, B=1735.613, C=-108.278 (T: 461.61 to 539.44 K) [2]

## Sources for Safety Data Sheets

Although a full SDS was not directly available, the following suppliers are listed as having SDS documents for **2,6-Dimethylquinoline** (CAS 877-43-0) [1]. You can visit their websites to obtain the official

documents.

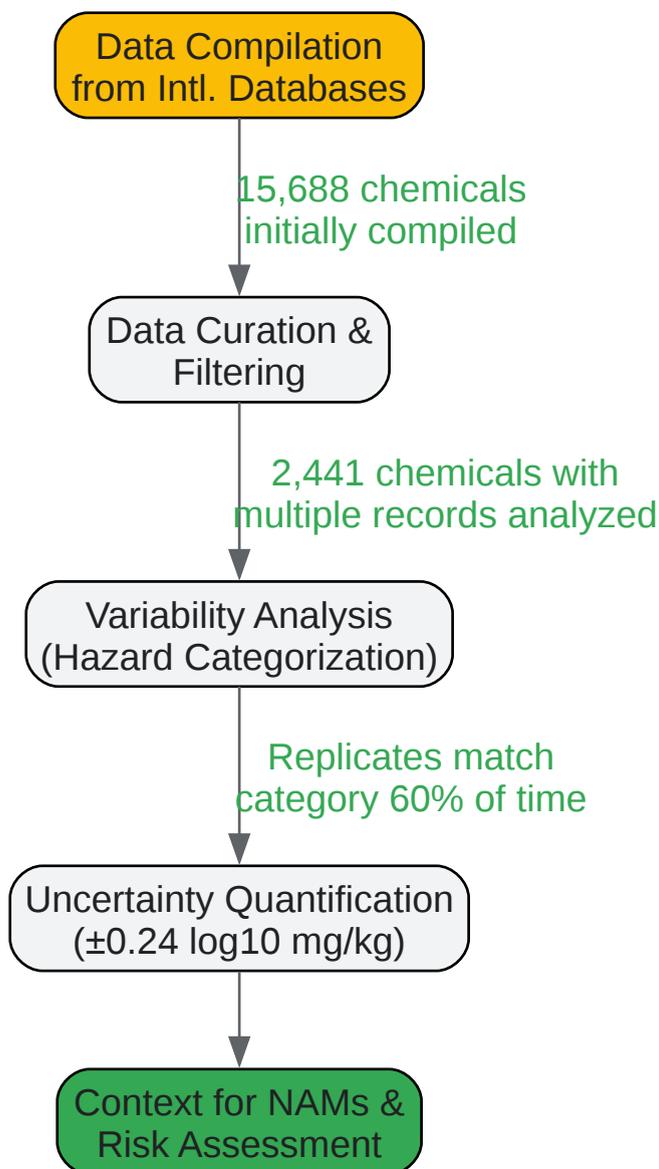
Supplier Name	SDS Link
Alfa-Aesar	<a href="#">View / download SDS</a>
Sigma-Aldrich	<a href="#">View / download SDS</a>
TCI	<a href="#">View / download SDS</a>

## Research Context & Experimental Data

For a technical guide, it is crucial to understand the variability in the foundational *in vivo* toxicity data. An analysis of historical rat acute oral toxicity (LD<sub>50</sub>) studies reveals significant inherent variability [3].

- **Hazard Categorization Variability:** When the same chemical was tested in multiple independent studies, they resulted in the **same hazard categorization only about 60% of the time** on average [3].
- **Margin of Uncertainty:** Due to this biological and methodological variability, a quantitative margin of uncertainty of **±0.24 log<sub>10</sub> (mg/kg)** is associated with discrete rat acute oral LD<sub>50</sub> values. This means a reported LD<sub>50</sub> of 100 mg/kg could reasonably range from ~57 to 174 mg/kg [3].

This workflow outlines the process of compiling and analyzing this data:



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## How to Proceed

- **Obtain Official SDSs:** Download the SDS documents from the supplier links above. These are the most direct sources of safety, handling, and regulatory information.
- **Consult Chemical Databases:** For additional toxicological and eco-toxicological data, you can search the **ECHA website** [4] and other regulatory databases mentioned in the research [3].
- **Contextualize Findings:** When reviewing or generating new toxicity data, use the provided margin of uncertainty to realistically assess the results.

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## References

1. SDS of 2,6-Dimethylquinoline, Safety, CAS... - chemBlink Data Sheets [chemblink.com]
2. Quinoline, 2,6-dimethyl- - the NIST WebBook [webbook.nist.gov]
3. Evaluation of Variability Across Rat Acute Oral Systemic ... [pmc.ncbi.nlm.nih.gov]
4. Substances restricted under REACH - ECHA - European Union [echa.europa.eu]

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